

Application Notes and Protocols for Disodium Citrate Solutions

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Compound of Interest

Compound Name: Disodium citrate

Cat. No.: B093818

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Introduction

Disodium citrate ($C_6H_6Na_2O_7$), also known as disodium hydrogen citrate, is a sodium acid salt of citric acid.[1][2] It is a versatile compound widely utilized in the pharmaceutical and drug development industries for its properties as a buffering agent, sequestrant, and anticoagulant. [1] In pharmaceutical formulations, it helps maintain pH stability and can improve the solubility of active pharmaceutical ingredients (APIs).[1] Its anticoagulant effect is achieved through the chelation of calcium ions, which are essential for the blood coagulation cascade. This document provides detailed protocols for the preparation, analysis, and application of **disodium citrate** solutions in a laboratory setting.

Physicochemical Properties and Safety Data

Disodium citrate is a white crystalline powder that is freely soluble in water and practically insoluble in ethanol.[2][3]

Table 1: Physicochemical Properties of **Disodium Citrate**

Property	Value	Reference(s)
Molecular Formula	$C_6H_6Na_2O_7$	[1]
Molar Mass	236.09 g/mol	[1]
Appearance	White crystalline powder	[3]
Solubility in Water	263.1 g/L at 20 °C	[1]
pH of 3% (w/v) solution	4.9 - 5.2	[2]

Table 2: pH of Disodium Hydrogen Citrate Solutions at 25°C

Concentration (mM)	pH	Reference(s)
1	5.48	[4]
10	5.28	[4]
100	4.88	[4]
1000 (1M)	3.72	[4]

Safety Information:

Disodium citrate is generally recognized as safe (GRAS) for food use by the FDA.[1]

However, standard laboratory safety precautions should be observed when handling the solid compound and its solutions. This includes wearing personal protective equipment (PPE) such as safety glasses and gloves.

Experimental Protocols

Protocol 1: Preparation of a 1M Disodium Citrate Stock Solution

This protocol describes the preparation of a 1 Molar (M) stock solution of **disodium citrate** for general laboratory use.

Materials:

- **Disodium citrate**, anhydrous (Molar Mass: 236.09 g/mol)
- Deionized or distilled water
- Volumetric flask (1 L)
- Magnetic stirrer and stir bar
- Weighing balance

Procedure:

- Calculate the required mass: To prepare 1 L of a 1 M solution, you will need 236.09 g of anhydrous **disodium citrate**.
- Weigh the **disodium citrate**: Accurately weigh out 236.09 g of **disodium citrate** powder using a calibrated balance.
- Dissolve the powder: Add approximately 700 mL of deionized water to a 1 L volumetric flask. Add the magnetic stir bar, place the flask on a magnetic stirrer, and begin stirring. Gradually add the weighed **disodium citrate** to the water.
- Ensure complete dissolution: Continue stirring until all the **disodium citrate** has completely dissolved. This may take some time.
- Bring to final volume: Once the solid is fully dissolved, remove the stir bar and carefully add deionized water to the flask until the bottom of the meniscus reaches the 1 L mark.
- Mix thoroughly: Cap the flask and invert it several times to ensure the solution is homogeneous.
- Storage: Store the 1 M **disodium citrate** solution in a clearly labeled, airtight container at room temperature.

Protocol 2: Preparation of a 4% (w/v) Disodium Citrate Anticoagulant Solution

This protocol is adapted from pharmaceutical preparations for anticoagulant solutions used in apheresis procedures.

Materials:

- **Disodium citrate** dihydrate
- Water for Injection (WFI) or equivalent high-purity water
- Sterile container
- Analytical balance
- pH meter

Procedure:

- Weigh the **disodium citrate**: Accurately weigh 4.0 g of **disodium citrate** dihydrate for every 100 mL of final solution volume.
- Dissolve in water: In a sterile container, dissolve the weighed **disodium citrate** in approximately 80% of the final volume of WFI.
- Adjust pH (if necessary): Check the pH of the solution. If required, adjust the pH using a solution of citric acid.
- Bring to final volume: Add WFI to reach the final desired volume (e.g., 100 mL).
- Sterilization: The final solution should be sterilized, for example, by autoclaving, if it is to be used in biological applications requiring sterility.
- Storage: Store the sterile solution in a sealed, sterile container.

Quality Control Protocols

Protocol 3: Assay of Disodium Citrate Solution by Titration

This protocol provides a method for determining the concentration of a **disodium citrate** solution by titration.

Principle:

This method involves the carbonization of **disodium citrate** to sodium carbonate, which is then reacted with a known excess of strong acid (hydrochloric acid). The remaining acid is then back-titrated with a standard solution of a strong base (sodium hydroxide).

Materials:

- **Disodium citrate** solution (sample)
- 0.5 M Hydrochloric acid (HCl)
- 0.5 M Sodium hydroxide (NaOH)
- Methyl orange indicator solution
- Crucible
- Bunsen burner or muffle furnace
- Filtration apparatus
- Burette, pipette, and other standard laboratory glassware

Procedure:

- Sample preparation: Accurately weigh approximately 2 g of the **disodium citrate** solution into a crucible.
- Carbonization: Gently heat the sample in the crucible until it is carbonized (turns to a black ash).
- Acid digestion: Allow the crucible to cool. Add 50 mL of water and 50 mL of 0.5 M HCl to the residue. Boil the mixture to dissolve the residue.

- Filtration: Filter the solution to remove any insoluble particles. Wash the filter paper with water, collecting the filtrate and washings.
- Titration: Add a few drops of methyl orange indicator to the combined filtrate and washings. Titrate the excess HCl with 0.5 M NaOH until the indicator changes color from red to yellow.
- Calculation: Each mL of 0.5 M HCl is equivalent to 65.78 mg of disodium hydrogen citrate.[3] Calculate the concentration of **disodium citrate** in the original sample based on the amount of HCl consumed.

Protocol 4: Assay of Disodium Citrate by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a method for the quantification of **disodium citrate** in a solution using HPLC, based on a method for analyzing disodium hydrogen citrate syrup.[5]

Chromatographic Conditions:

- Column: ODS (C18), (150 × 4.6) mm
- Mobile Phase A: 0.05% Phosphoric Acid in Water
- Mobile Phase B: Acetonitrile
- Gradient:
 - 0-6.5 min: 100% A, 0% B
 - 7.0-11.0 min: 50% A, 50% B
 - 12.0-30.0 min: 100% A, 0% B
- Flow Rate: 1 mL/min
- Injection Volume: 20 µL
- Detector Wavelength: 210 nm

- Column Temperature: 30 °C

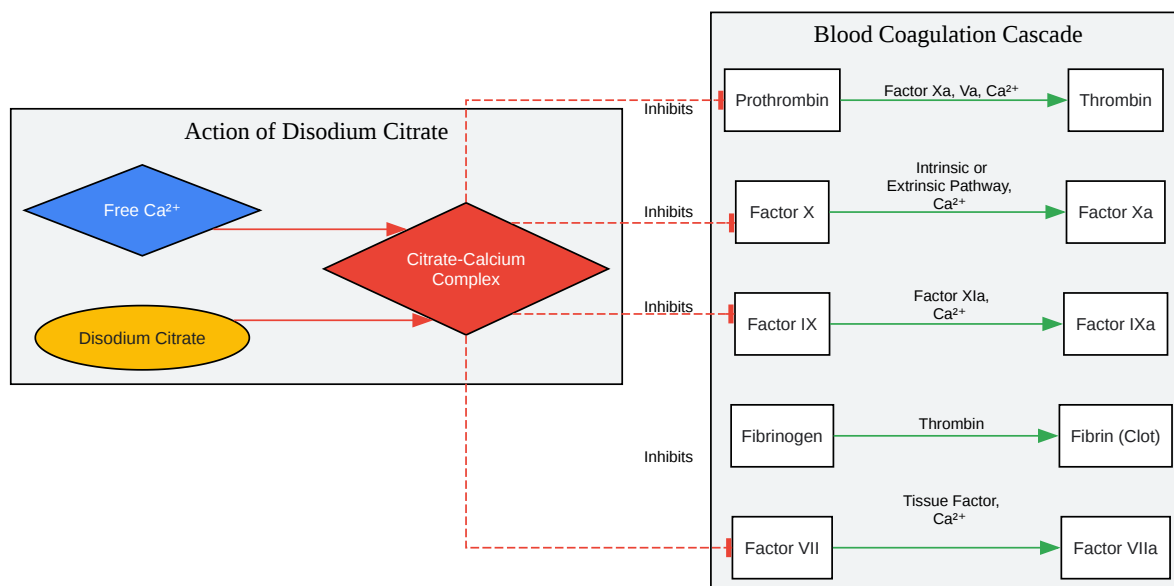
Procedure:

- Preparation of Reference Solution: Accurately weigh about 140 mg of Disodium Hydrogen Citrate working standard and transfer it into a 100 mL volumetric flask. Dissolve in approximately 60 mL of HPLC grade water with sonication for about 10 minutes, then make up the volume with HPLC grade water.[5]
- Preparation of Test Solution: Accurately weigh a sample of the solution equivalent to 1.40 g of Disodium Hydrogen Citrate and transfer it to a 100 mL volumetric flask. Add about 60 mL of HPLC water and sonicate for 10 minutes. After cooling to room temperature, make up the volume to 100 mL with HPLC water. Further dilute 10 mL of this solution to 100 mL with HPLC water.[5]
- Analysis: Inject the reference and test solutions into the HPLC system.
- System Suitability: The test is valid if the column efficiency is not less than 2000 theoretical plates, the tailing factor is not more than 2.0, and the relative standard deviation for replicate injections of the reference solution is not more than 2.0%.[5]
- Calculation: Measure the peak response and calculate the content of Disodium Hydrogen Citrate in the sample by comparing the peak area of the test solution with that of the reference solution.[5]

Diagrams

Anticoagulant Mechanism of Disodium Citrate

The primary anticoagulant action of citrate is the chelation of free calcium ions (Ca^{2+}) in the blood. Calcium is a critical cofactor for several enzymes in the coagulation cascade. By binding to calcium, citrate prevents the activation of these factors, thereby inhibiting blood clotting.

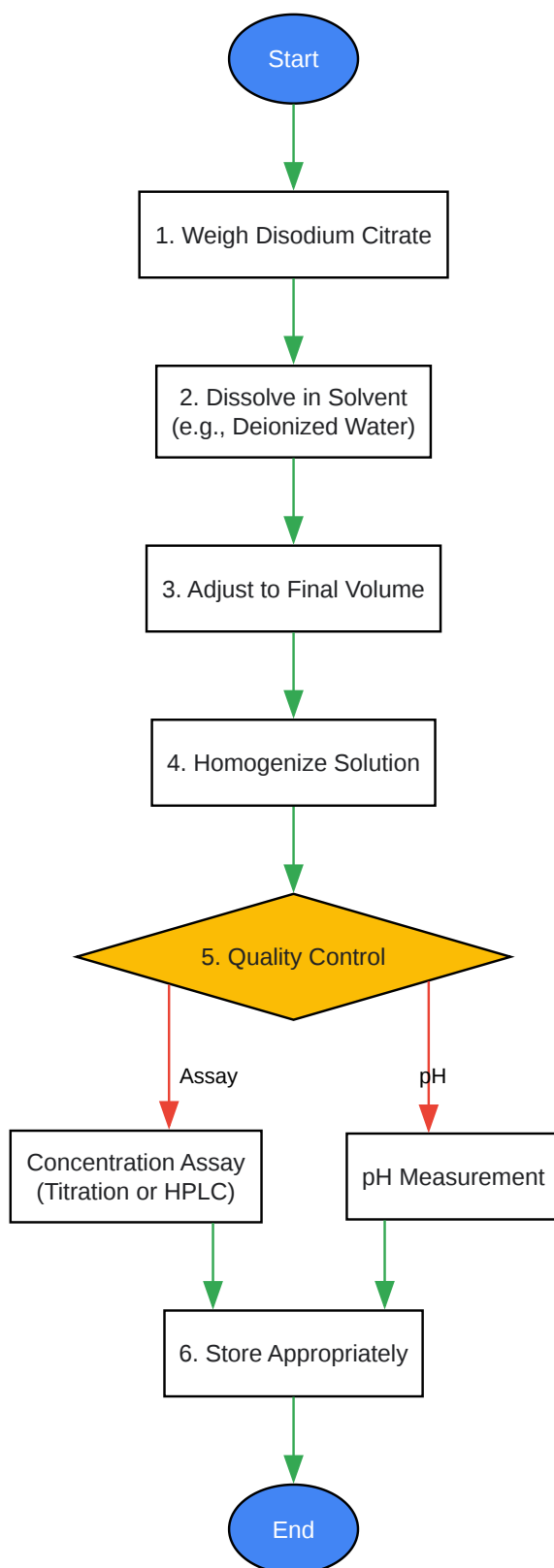


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Caption: Anticoagulant effect of **disodium citrate** via calcium chelation.

General Workflow for Preparation and QC of Disodium Citrate Solution

This diagram illustrates the key steps involved in preparing a **disodium citrate** solution and performing quality control checks.



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Caption: Workflow for **disodium citrate** solution preparation and quality control.

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